

Physical and chemical properties of (6-Methoxypyridin-2-YL)methanol

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Compound of Interest

Compound Name: (6-Methoxypyridin-2-YL)methanol

Cat. No.: B151914

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An In-depth Technical Guide to (6-Methoxypyridin-2-YL)methanol

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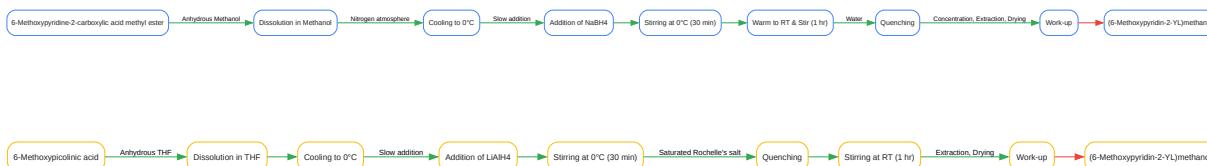
This technical guide provides a comprehensive overview of the physical and chemical properties of **(6-Methoxypyridin-2-YL)methanol**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document consolidates available data on its structure, properties, synthesis, and potential applications, offering a valuable resource for professionals in research and development.

Chemical Identity and Physical Properties

(6-Methoxypyridin-2-YL)methanol, identified by the CAS number 63071-12-5, is a substituted pyridine derivative. Its fundamental properties are summarized in the table below. The compound is typically supplied as a solid, often in a lyophilized powder form, and requires storage at low temperatures (-20°C) to ensure its stability.[1]

Property	Value	Reference(s)
CAS Number	63071-12-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₇ H ₉ NO ₂	[1] [2] [3] [4]
Molecular Weight	139.15 g/mol	[2] [4]
Physical Form	Solid, Lyophilized Powder	[1]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No specific data available. General solubility for similar small polar molecules suggests solubility in polar organic solvents.	

Structure:



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